

Lilac Aldehyde: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Lilac aldehyde

CAS No.: 67920-63-2

Cat. No.: B1206004

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This technical guide provides an in-depth overview of **lilac aldehyde**, a naturally occurring monoterpenoid notable for its characteristic floral scent and its role in chemical ecology. This document consolidates key chemical and physical data, outlines detailed experimental protocols for its synthesis and analysis, and explores its primary biological significance in insect olfaction.

Chemical and Physical Data

Lilac aldehyde is a term that encompasses a mixture of eight possible stereoisomers. The molecular formula for all isomers is $C_{10}H_{16}O_2$. The CAS number can vary depending on whether it refers to a specific isomer or a mixture.

Molecular and CAS Information

Identifier	Value
Molecular Formula	C ₁₀ H ₁₆ O ₂
Molecular Weight	168.23 g/mol
(±)-Lilac Aldehyde (racemic mixture) CAS	51685-39-3
General/Mixture CAS	67920-63-2
Lilac Aldehyde A CAS	53447-46-4
Lilac Aldehyde B CAS	53447-45-3
Lilac Aldehyde C CAS	53447-48-6
Lilac Aldehyde D CAS	53447-47-5

Physicochemical Properties

The following table summarizes key physicochemical properties for **lilac aldehyde**. Note that some values are for the racemic mixture, while others may be isomer-specific.

Property	Value	Reference
Appearance	Colorless liquid	
Odor	Floral, characteristic of lilac	
Boiling Point	56-60 °C at 1.4 mmHg	
Specific Gravity	0.951 - 0.961 @ 20°C	
Refractive Index	1.450 - 1.459 @ 20°C	
Vapor Pressure	0.1 mmHg @ 25°C (estimated)	
Flash Point	78.4 °C (estimated)	
Solubility	Insoluble in water, soluble in ethanol	
LogP (Octanol/Water Partition Coefficient)	~1.9 (calculated)	

Odor Thresholds of Stereoisomers

The olfactory properties of **lilac aldehyde** are highly dependent on its stereochemistry, with some isomers being significantly more potent than others.^{[1][2][3]} The (5'S)-stereoisomers, which are major components in nature, have been reported to have odor thresholds that are one to two orders of magnitude lower than the (5'R)-stereoisomers.^{[1][3]}

Experimental Protocols

This section provides detailed methodologies for the synthesis, and analysis of **lilac aldehyde**, compiled from literature sources.

Representative Synthesis of a Lilac Aldehyde Analogue

The synthesis of **lilac aldehyde** can be complex due to the presence of multiple stereocenters. The following is a representative multi-step synthesis for a seco-analogue of **lilac aldehyde**, which illustrates the general chemical principles involved.^{[1][3]}

Step 1: Ketalization of α -chloroketone

- To a solution of the starting α -chloroketone in toluene, add neopentyl glycol and a catalytic amount of p-toluenesulfonic acid.
- Reflux the mixture with a Dean-Stark apparatus to remove water.
- Upon completion, cool the reaction mixture and wash with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the chloroketal.

Step 2: Elimination to form Alkenyl Ketal

- Dissolve the chloroketal in a solution of potassium hydroxide in ethylene glycol.
- Heat the mixture to 160°C for several hours.
- After cooling, add water and extract the product with diethyl ether.

- Wash the combined organic layers with water and brine, then dry over anhydrous magnesium sulfate.
- Concentrate the solvent and purify the resulting alkenyl ketal by vacuum distillation or column chromatography.

Step 3: Reductive Opening of the Ketal

- Dissolve the alkenyl ketal in anhydrous toluene and cool to -78°C under an inert atmosphere.
- Add a solution of diisobutylaluminum hydride (DIBAL-H) in toluene dropwise.
- Allow the reaction to warm to room temperature and stir until the starting material is consumed (monitored by TLC).
- Quench the reaction by the slow addition of methanol, followed by a saturated solution of Rochelle's salt.
- Extract the aqueous layer with diethyl ether, and wash the combined organic phases with brine.
- Dry the organic layer, concentrate, and purify the resulting alcohol by column chromatography.

Step 4: Oxidation to the Aldehyde

- To a solution of the alcohol in anhydrous dichloromethane, add Dess-Martin periodinane.
- Stir the reaction at room temperature until completion.
- Quench the reaction with a saturated solution of sodium thiosulfate and sodium bicarbonate.
- Extract the product with dichloromethane, dry the combined organic layers, and concentrate.
- Purify the crude product by column chromatography to yield the final aldehyde.

Gas Chromatography-Mass Spectrometry (GC-MS)

Analysis

GC-MS is a standard technique for the separation and identification of **lilac aldehyde** isomers from complex mixtures, such as floral headspace samples.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (e.g., Agilent 7890B GC with 5977B MSD).
- Chiral capillary column (e.g., Hydrodex β -6TBDM, 50 m x 0.25 mm i.d., 0.25 μ m film thickness) for isomer separation.

GC Conditions:

- Injector Temperature: 250°C
- Injection Mode: Splitless
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 min
 - Ramp 1: 2°C/min to 140°C
 - Ramp 2: 5°C/min to 220°C, hold for 5 min
- MSD Transfer Line Temperature: 280°C

MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: m/z 40-300

- Scan Mode: Full scan

Electroantennography (EAG)

EAG is used to measure the olfactory response of an insect's antenna to volatile compounds like **lilac aldehyde**. This protocol is a general guide for conducting EAG with a moth species known to respond to **lilac aldehyde**, such as *Hadena bicurris*.^{[4][5]}

Preparation:

- Prepare a range of dilutions of the **lilac aldehyde** isomer(s) of interest in a suitable solvent (e.g., hexane or paraffin oil), from 1 ng/μL to 100 μg/μL.
- Anesthetize a moth by chilling it on ice.
- Carefully excise one antenna at its base.
- Mount the excised antenna between two glass capillary electrodes filled with a saline solution (e.g., Ringer's solution). The base of the antenna is connected to the reference electrode, and the tip is inserted into the recording electrode.

Stimulus Delivery and Data Acquisition:

- A continuous stream of purified and humidified air is passed over the antenna.
- A filter paper strip is loaded with a known amount of a **lilac aldehyde** dilution and inserted into a Pasteur pipette.
- A puff of air is delivered through the pipette, introducing the odorant into the airstream directed at the antenna.
- The electrical potential difference between the two electrodes is amplified and recorded. The negative deflection in voltage upon stimulation is the EAG response.
- Present stimuli in increasing order of concentration, with sufficient time between puffs for the antenna to recover. A solvent blank should be used as a control.

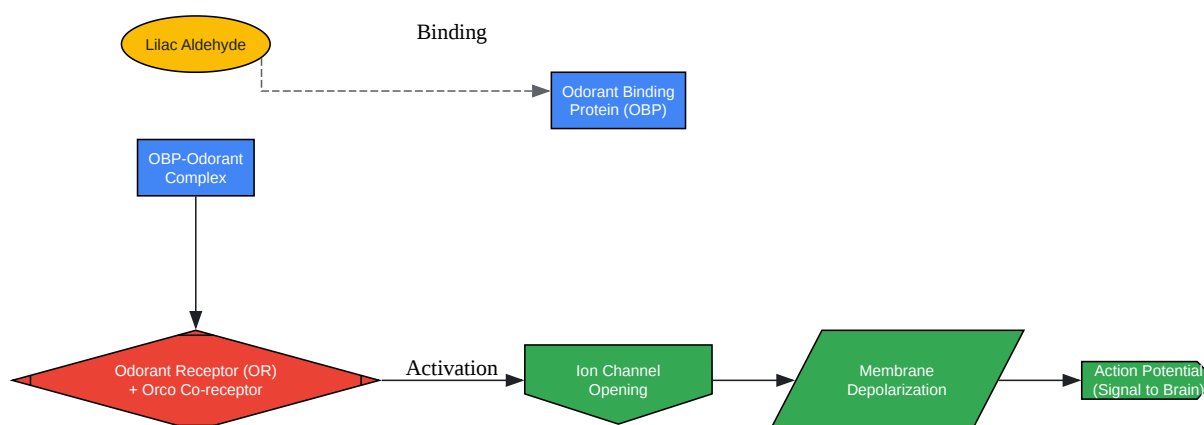
- The amplitude of the EAG response is measured in millivolts (mV) and can be plotted against the logarithm of the stimulus concentration to generate a dose-response curve.

Biological Significance and Signaling Pathway

Lilac aldehyde is a key semiochemical, a chemical signal that mediates interactions between organisms. Its primary known biological role is as a floral scent component that attracts pollinators, particularly nocturnal moths.[4][5]

Insect Olfactory Signaling Pathway

The detection of **lilac aldehyde** by an insect begins in the antenna and triggers a well-characterized signaling cascade. The following diagram illustrates the key steps in this process.

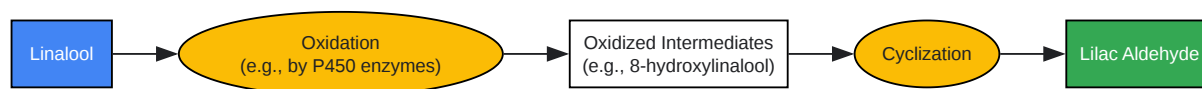


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Caption: Insect olfactory signal transduction pathway for **lilac aldehyde**.

Biosynthesis Pathway

Lilac aldehyde is biosynthesized from the common monoterpene precursor, linalool.[2][5] The pathway involves the oxidation of linalool.



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Caption: Proposed biosynthetic pathway of **lilac aldehyde** from linalool.

Conclusion

Lilac aldehyde represents a fascinating class of molecules with significant relevance in the fields of fragrance chemistry, chemical ecology, and analytical chemistry. Its stereochemistry plays a critical role in its biological activity, making it an excellent model for studying structure-activity relationships in olfaction. The protocols and data presented in this guide offer a solid foundation for researchers and professionals working with this important monoterpene.

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